

Vehicle Formulations for APX-115 Free Base in Preclinical Animal Studies

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Compound of Interest

Compound Name: APX-115 free base

Cat. No.: B2422657

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Introduction

APX-115 free base, also known as Isuzinaxib, is a potent, orally active pan-NADPH oxidase (Nox) inhibitor.[1][2][3] It demonstrates inhibitory activity against Nox1, Nox2, and Nox4 isoforms, playing a significant role in reducing oxidative stress and inflammation.[1][2] Due to its therapeutic potential, particularly in conditions like diabetic nephropathy, robust and reproducible preclinical animal models are essential. A critical component of such studies is the appropriate vehicle for in vivo administration of **APX-115 free base**, a compound that is insoluble in water. This document provides detailed application notes and protocols for the preparation of suitable vehicles for **APX-115 free base** in animal studies.

Physicochemical Properties and Solubility

APX-115 free base is soluble in dimethyl sulfoxide (DMSO) and ethanol but is insoluble in water. This characteristic necessitates the use of specific solvent systems to achieve appropriate concentrations for in vivo dosing.

Solvent	Solubility
DMSO	56 mg/mL
Ethanol	56 mg/mL
Water	Insoluble

Table 1: Solubility of APX-115 Free Base.

Recommended Vehicle Formulations

Several vehicle formulations have been successfully used for the oral administration of **APX-115 free base** in animal studies. The choice of vehicle can depend on the desired dosing volume, concentration, and the specific requirements of the animal model.

Formulation Components	Composition Ratio	Administration Route	Notes
DMSO, PEG300, Tween 80, ddH ₂ O	5% DMSO, 40% PEG300, 5% Tween 80, 50% ddH ₂ O	Oral gavage	The mixed solution should be used immediately for optimal results.
DMSO, Corn Oil	5% DMSO, 95% Corn Oil	Oral gavage	The mixed solution should be used immediately for optimal results.
Methylcellulose	0.5% in water	Oral gavage	Used as a suspending agent.

Table 2: In Vivo Vehicle Formulations for APX-115 Free Base.

Experimental Protocols

Protocol 1: Preparation of a Solution with DMSO, PEG300, and Tween 80

This protocol is suitable for achieving a clear solution for oral administration.

Materials:

- **APX-115 free base**
- Dimethyl sulfoxide (DMSO), fresh and anhydrous

- Polyethylene glycol 300 (PEG300)
- Tween 80 (Polysorbate 80)
- Sterile double-distilled water (ddH₂O) or phosphate-buffered saline (PBS)
- Sterile tubes and syringes

Procedure:

- **Prepare the APX-115 Stock Solution:** Dissolve the required amount of **APX-115 free base** in DMSO to create a concentrated stock solution (e.g., 56 mg/mL). Ensure the powder is completely dissolved. Gentle warming or vortexing may be applied if necessary.
- **Add PEG300:** In a separate sterile tube, add the calculated volume of PEG300. To this, add the required volume of the APX-115 DMSO stock solution. Mix thoroughly until a clear solution is obtained.
- **Add Tween 80:** To the mixture from step 2, add the calculated volume of Tween 80 and mix until the solution is clear.
- **Add Aqueous Component:** Finally, add the calculated volume of ddH₂O or PBS to the mixture and mix thoroughly.
- **Final Formulation:** The final formulation should be a clear solution. It is recommended to prepare this formulation fresh before each administration.

Example for a 1 mL final volume:

- Prepare a 56 mg/mL stock solution of APX-115 in DMSO.
- To 400 µL of PEG300, add 50 µL of the APX-115 stock solution.
- Add 50 µL of Tween 80 to the mixture.
- Add 500 µL of ddH₂O to bring the final volume to 1 mL.

Protocol 2: Preparation of a Solution with DMSO and Corn Oil

This protocol provides a lipid-based formulation.

Materials:

- **APX-115 free base**
- Dimethyl sulfoxide (DMSO), fresh and anhydrous
- Corn oil
- Sterile tubes and syringes

Procedure:

- Prepare the APX-115 Stock Solution: Dissolve the required amount of **APX-115 free base** in DMSO to create a stock solution (e.g., 28 mg/mL).
- Mix with Corn Oil: In a sterile tube, add the calculated volume of corn oil. To this, add the required volume of the APX-115 DMSO stock solution. Mix thoroughly until a uniform solution is achieved.
- Final Formulation: This mixture should be used immediately after preparation.

Example for a 1 mL final volume:

- Prepare a 28 mg/mL stock solution of APX-115 in DMSO.
- To 950 μ L of corn oil, add 50 μ L of the APX-115 stock solution and mix well.

Protocol 3: Preparation of a Suspension with Methylcellulose

This protocol is suitable for creating a homogenous suspension for oral gavage.

Materials:

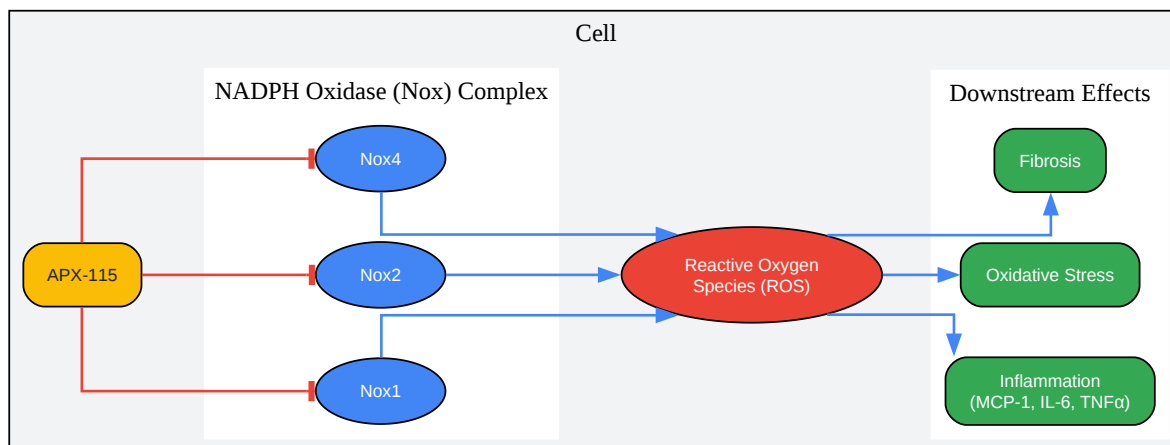
- **APX-115 free base**
- Methylcellulose
- Sterile water
- Mortar and pestle or homogenizer
- Sterile tubes and syringes

Procedure:

- **Prepare the 0.5% Methylcellulose Solution:** Dissolve 0.5 g of methylcellulose in 100 mL of sterile water. This may require heating and stirring to achieve a clear and viscous solution. Allow the solution to cool to room temperature.
- **Triturate APX-115:** Weigh the required amount of **APX-115 free base**. If necessary, finely grind the powder using a mortar and pestle.
- **Form a Paste:** Add a small amount of the 0.5% methylcellulose solution to the APX-115 powder and triturate to form a smooth paste.
- **Prepare the Final Suspension:** Gradually add the remaining volume of the 0.5% methylcellulose solution to the paste while continuously mixing or homogenizing to ensure a uniform suspension.
- **Final Formulation:** The final product will be a homogenous suspension. Ensure the suspension is well-mixed before each administration to guarantee consistent dosing.

Visualizations

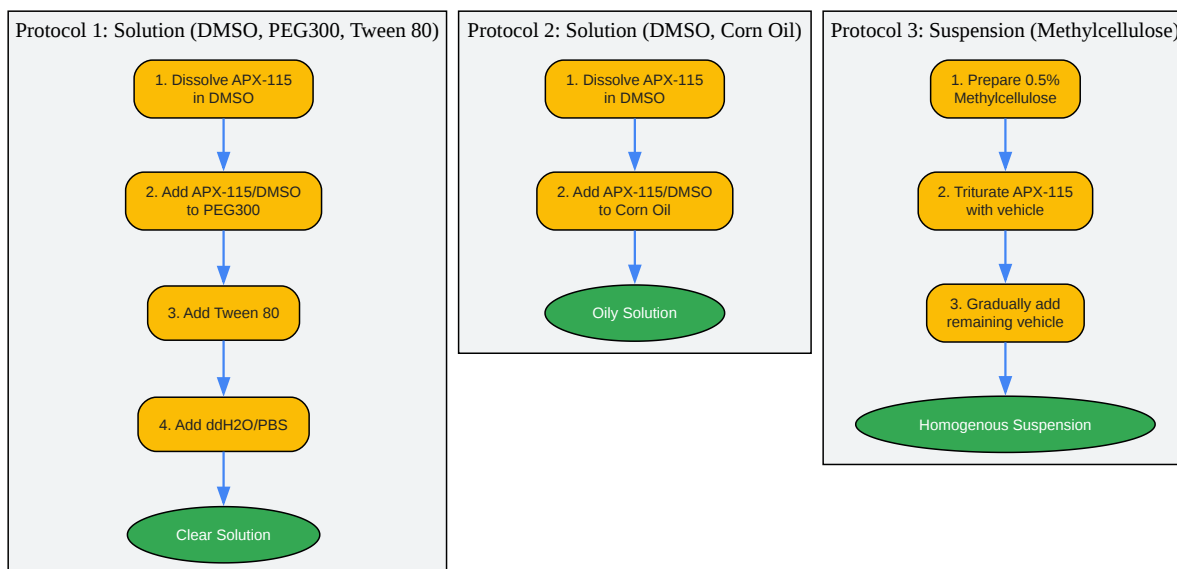
Signaling Pathway of APX-115



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Caption: APX-115 inhibits Nox1, Nox2, and Nox4, reducing ROS production and downstream inflammation.

Experimental Workflow for Vehicle Preparation



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Caption: Workflow for preparing **APX-115 free base** formulations for in vivo studies.

Conclusion

The selection of an appropriate vehicle is paramount for the successful in vivo evaluation of **APX-115 free base**. The protocols outlined in this document provide researchers with several validated options for formulating this water-insoluble compound for oral administration in animal models. Careful consideration of the experimental design and the specific needs of the study will guide the optimal choice of vehicle. It is always recommended to perform a small pilot study to ensure the tolerability and stability of the chosen formulation in the specific animal model.

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